

TES pentacene vs TIPS pentacene performance

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Compound Focus: TES pentacene

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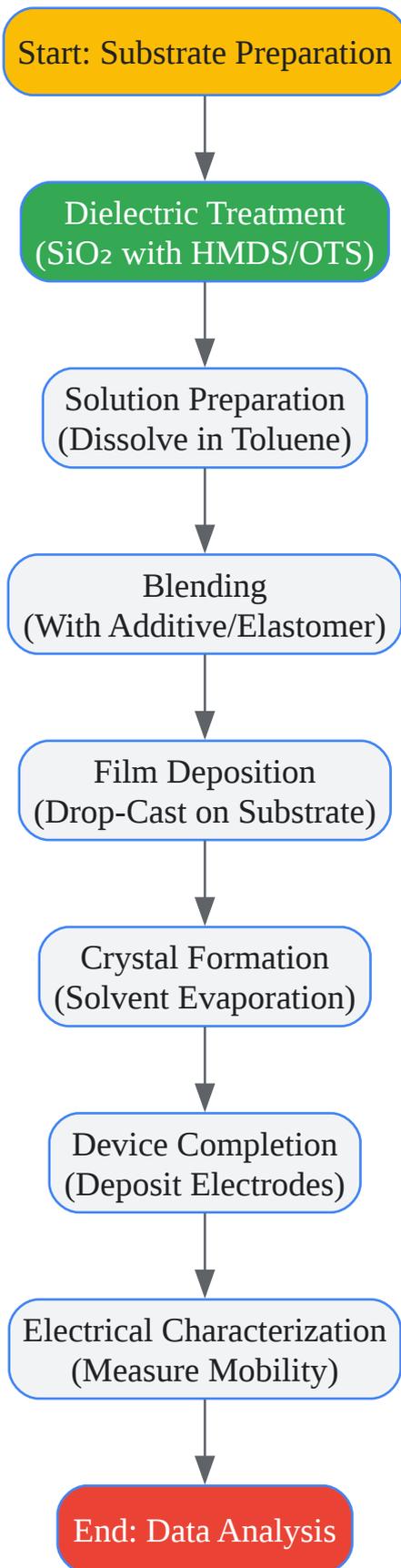
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TIPS Pentacene Performance and Protocols

Here is a summary of key experimental data and methodologies for TIPS pentacene-based Organic Thin-Film Transistors (OTFTs) from recent research:

Device Modification	Avg. Mobility (cm ² /V·s)	Mobility Enhancement vs. Pure TP	Performance Consistency (Mobility/Std. Dev.)	Key Experimental Methodology
Pure TIPS Pentacene (TP) [1]	~0.05 (Baseline)	—	Low (Baseline)	Drop-casting 5 mg/ml TP solution in toluene onto Si/SiO ₂ substrate [1].
TP + OBA Additive [1]	~0.25	~5x	~8x improvement	Blending TP with 0.25% wt. 4-octylbenzoic acid (OBA) in solution before drop-casting [1].
TP + PIB Elastomer [2]	0.15 (Max)	~3x (Avg.)	~2x improvement	Mixing TP with polyisobutylene (PIB) at 1:1 wt. ratio in toluene, then drop-casting on a tilted, heated (50°C) substrate [2].

The experimental workflow for fabricating and testing these OTFTs can be summarized as follows:



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References

1. Improving performance of TIPS pentacene-based organic ... [sciencedirect.com]

2. A facile and novel route to improve TIPS pentacene based ... [sciencedirect.com]

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